

# Physical properties of 1-(3,4-Dimethylphenyl)piperazine (melting point, boiling point)

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## Compound of Interest

Compound Name: 1-(3,4-Dimethylphenyl)piperazine

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## A Technical Guide to the Physical Properties of 1-(3,4-Dimethylphenyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This guide provides a detailed examination of the key physical properties of **1-(3,4-Dimethylphenyl)piperazine** (CAS No. 1014-05-7), a substituted piperazine derivative frequently utilized as a building block in medicinal chemistry and materials science. A comprehensive analysis of its melting and boiling points is presented, supported by data from chemical suppliers and databases. Furthermore, this document outlines standardized, field-proven methodologies for the experimental determination of these thermal properties, emphasizing the scientific rationale behind procedural choices to ensure data integrity and reproducibility. Safety and handling considerations specific to this compound are also addressed to provide a holistic resource for laboratory professionals.

### Introduction and Chemical Identity

**1-(3,4-Dimethylphenyl)piperazine** is a disubstituted aromatic piperazine. The piperazine ring is a privileged scaffold in drug discovery, appearing in numerous approved therapeutic agents due to its ability to improve pharmacokinetic properties such as solubility and bioavailability.

The 3,4-dimethylphenyl moiety provides a lipophilic aromatic handle that can be crucial for molecular recognition and binding affinity in various biological targets. Understanding the fundamental physical properties of this compound is a prerequisite for its effective use in synthesis, purification, formulation, and quality control.

Chemical Structure:

- IUPAC Name: **1-(3,4-dimethylphenyl)piperazine**
- Molecular Formula: C<sub>12</sub>H<sub>18</sub>N<sub>2</sub>
- Molecular Weight: 190.28 g/mol
- CAS Number: 1014-05-7

## Summary of Physicochemical Properties

The physical and chemical data for **1-(3,4-Dimethylphenyl)piperazine** are summarized below. It is important to note that some values are estimated or predicted and should be confirmed experimentally for critical applications.

Property	Value	Source(s)
Appearance	Light beige to faintly yellow crystalline powder; White to off-white solid	[1][2]
Melting Point	60-65 °C	[1][2]
Boiling Point	175 °C at 10 mmHg; 110 °C (pressure not specified)	[1][2]
Flash Point	175 °C at 10 mmHg	[1][2]
Sensitivity	Air Sensitive	[1][2]
pKa (Predicted)	9.05 ± 0.10	[1][2]
Density (Estimate)	1.032 g/cm <sup>3</sup>	[1][2]

## In-Depth Analysis of Thermal Properties

The thermal transition points—melting and boiling—are critical parameters that dictate the compound's physical state and inform purification strategies such as recrystallization and distillation.

The reported melting point for **1-(3,4-Dimethylphenyl)piperazine** is consistently cited as a range of 60-65 °C[1][2].

- **Expert Interpretation:** A melting point range, rather than a sharp, single value, is common for commercially available research chemicals. This range can be indicative of the presence of minor impurities, which depress and broaden the melting point. For a highly pure substance, a sharp melting point (typically a range of <1-2 °C) would be expected. Researchers should consider this range when assessing the purity of a received batch or a synthesized product. An experimental melting point that is lower or broader than the specified range may suggest the need for further purification.

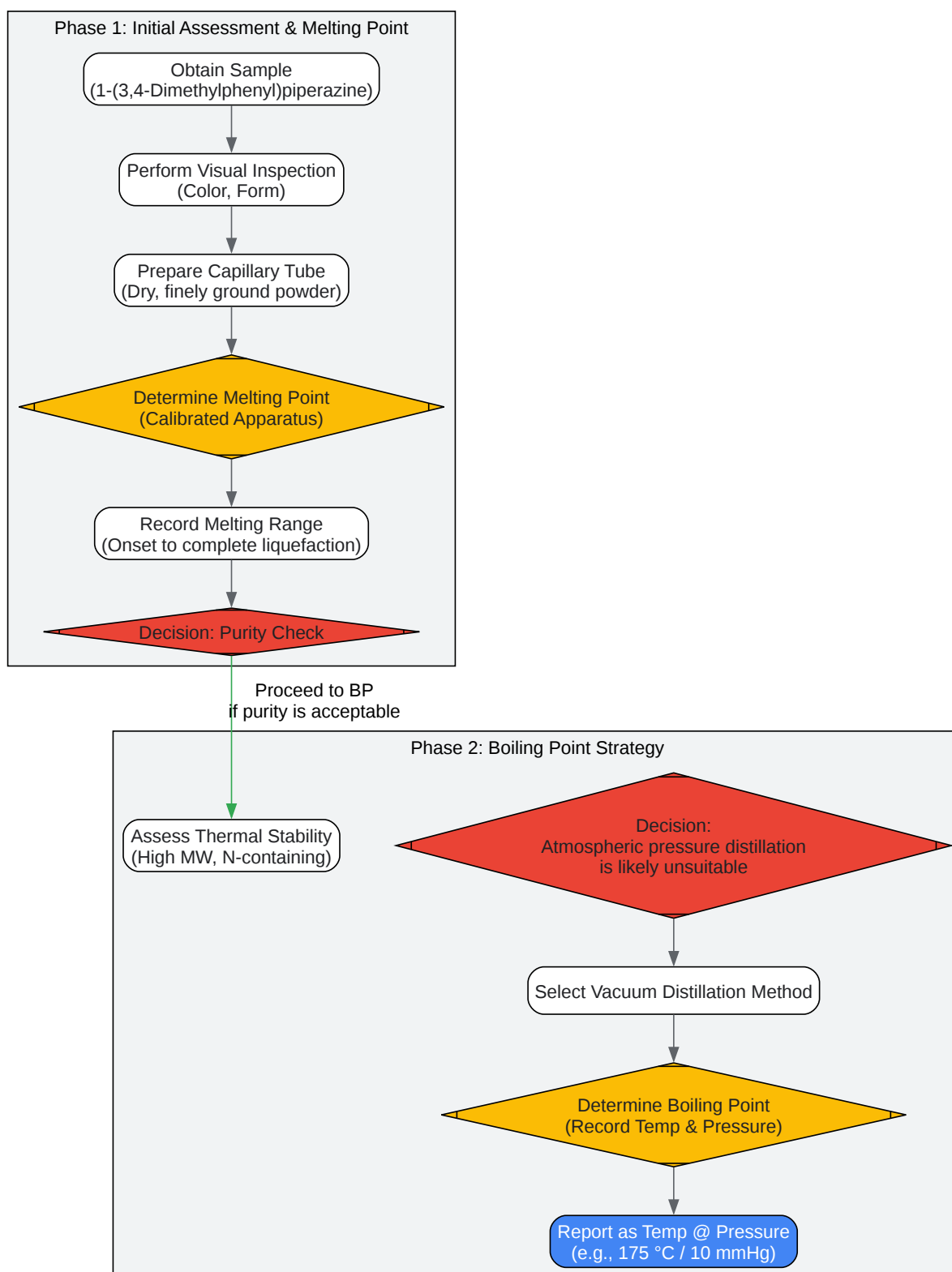
The boiling point data requires careful interpretation. Two values are commonly reported: 110 °C and 175 °C at 10 mmHg[1][2].

- **Expert Interpretation:** A boiling point is meaningless without a corresponding pressure. The value of 175 °C at 10 mmHg is an unambiguous data point representing the boiling temperature under reduced pressure (vacuum). For organic compounds with relatively high molecular weights and polar functional groups (like the two amine nitrogens in piperazine), the boiling point at atmospheric pressure (760 mmHg) is often very high, potentially leading to thermal decomposition before boiling occurs. Therefore, vacuum distillation is the standard method for purification.
- The reported value of 110 °C is likely also a boiling point measured under vacuum, but the pressure is not specified, rendering the value difficult to reproduce or compare[1][2]. It is plausible this measurement was taken at a lower pressure than 10 mmHg. For all rigorous scientific work, it is imperative to record and report the pressure at which a boiling point is determined.

## Experimental Determination Protocols

To ensure the generation of reliable and accurate physical data, standardized experimental procedures must be followed.

The following diagram illustrates the logical workflow for characterizing the melting and boiling points of a solid organic compound like **1-(3,4-Dimethylphenyl)piperazine**.



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Caption: Workflow for determining the melting and boiling points of a research chemical.

This protocol describes the use of a standard digital melting point apparatus.

- **Apparatus Calibration:** Before analysis, verify the apparatus's accuracy using certified reference standards with melting points bracketing the expected range (e.g., benzophenone, 48-50 °C; benzoic acid, 121-123 °C).
- **Sample Preparation:** Place a small amount of the compound on a watch glass. The sample must be completely dry. If it appears clumpy, gently crush it into a fine powder using a spatula.
- **Capillary Loading:** Tap the open end of a glass capillary tube into the powder to collect a small amount. Invert the tube and tap its sealed end firmly on a hard surface, or drop it down a long glass tube, to pack the sample tightly into the bottom. The packed sample height should be 2-3 mm for optimal heat transfer.
- **Measurement:**
  - Place the loaded capillary into the heating block of the apparatus.
  - Set a rapid heating ramp (e.g., 10-15 °C/min) to quickly approach the expected melting point (to ~50 °C).
  - Decrease the heating rate to a slow ramp (1-2 °C/min) once the temperature is within 10-15 °C of the expected melting point. Causality: A slow ramp is critical to ensure the sample and thermometer are in thermal equilibrium, preventing an overestimation of the melting point.
- **Data Recording:** Record two temperatures:
  - $T_1$  (Onset): The temperature at which the first drop of liquid appears.
  - $T_2$  (Clear Point): The temperature at which the entire sample becomes a transparent liquid.
  - The recorded melting point is the range  $T_1 - T_2$ .

Determining the boiling point of a small research sample requires a microscale distillation setup under vacuum.

- **Apparatus Setup:** Assemble a short-path distillation apparatus. Ensure all glassware is free of cracks and all joints are properly greased and sealed to maintain a vacuum. Connect the apparatus to a vacuum pump protected by a cold trap. A manometer must be included in the system to accurately measure the pressure.
- **Sample Charging:** Charge the distillation flask with the compound and a magnetic stir bar or boiling chips to ensure smooth boiling.
- **System Evacuation:** Slowly and carefully evacuate the system to the desired pressure (e.g., 10 mmHg). Begin stirring the sample.
- **Heating:** Gently heat the distillation flask using a heating mantle.
- **Data Recording:** The boiling point is the temperature at which a steady condensation of vapor is observed on the thermometer bulb, which is positioned just below the side arm leading to the condenser. Record both the temperature and the stable pressure reading from the manometer.
- **System Shutdown:** Once the measurement is complete, remove the heat source and allow the system to cool completely before slowly re-introducing air to release the vacuum.  
Causality: Releasing the vacuum on a hot system can cause air to rush in, potentially shattering the glassware or causing uncontrolled oxidation of the product.

## Safety and Handling Considerations

For the safe handling of **1-(3,4-Dimethylphenyl)piperazine** in a research setting, the following points are critical:

- **Air Sensitivity:** The compound is noted as being "Air Sensitive"<sup>[1][2]</sup>. This suggests it may be susceptible to oxidation or reaction with atmospheric moisture or carbon dioxide over time. For long-term storage, it should be kept in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).

- Corrosivity: Safety data indicates a GHS05 (Corrosion) pictogram, implying it may cause skin corrosion or serious eye damage.
- Personal Protective Equipment (PPE): Always handle this compound in a well-ventilated fume hood. Wear standard PPE, including a lab coat, safety glasses or goggles, and appropriate chemical-resistant gloves.

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## References

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